

assessing the therapeutic index of "Anticancer agent 237" compared to cisplatin

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Compound of Interest

Compound Name: Anticancer agent 237

Cat. No.: B15567305

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Comparative Analysis of Therapeutic Index: Anticancer Agent 237 vs. Cisplatin

Introduction

The therapeutic index (TI) is a critical quantitative measure in pharmacology that represents the relative safety of a drug. It is the ratio between the dose of a drug that causes toxicity in 50% of a population (Toxic Dose, TD50) and the dose that produces the desired therapeutic effect in 50% of the population (Effective Dose, ED50). A higher TI indicates a wider margin between the doses that are effective and those that are toxic, suggesting a more favorable safety profile. This guide provides a comparative assessment of the novel investigational compound, "**Anticancer agent 237**," against the well-established chemotherapeutic drug, cisplatin, with a focus on their respective therapeutic indices based on preclinical data.

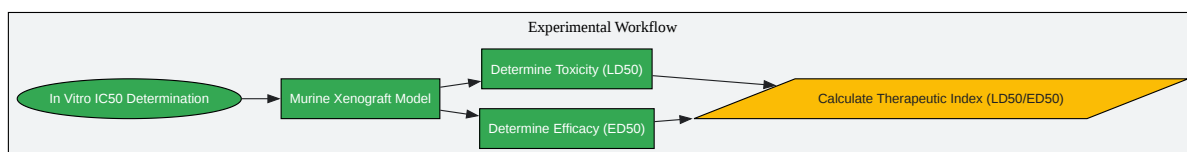
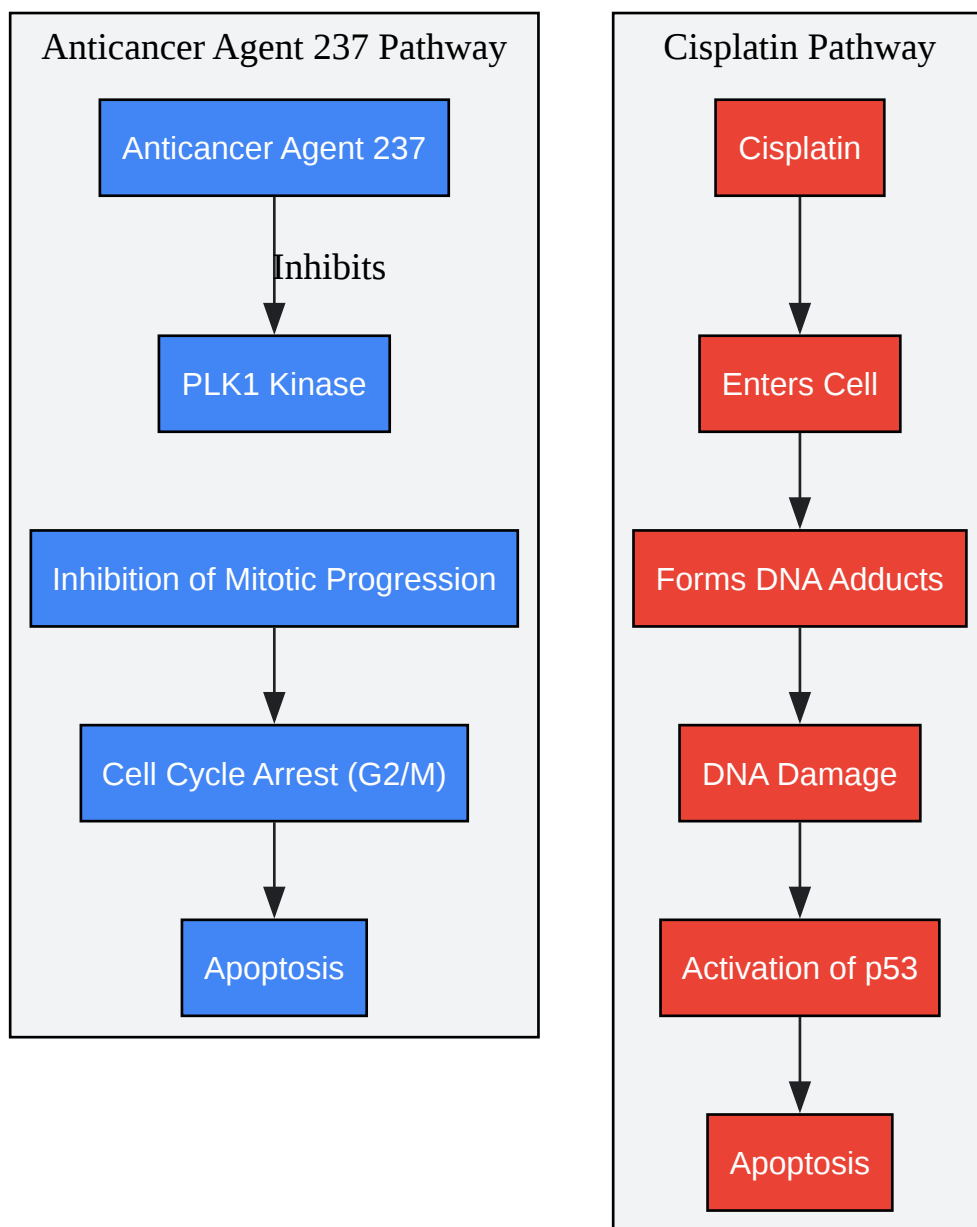
Quantitative Data Summary

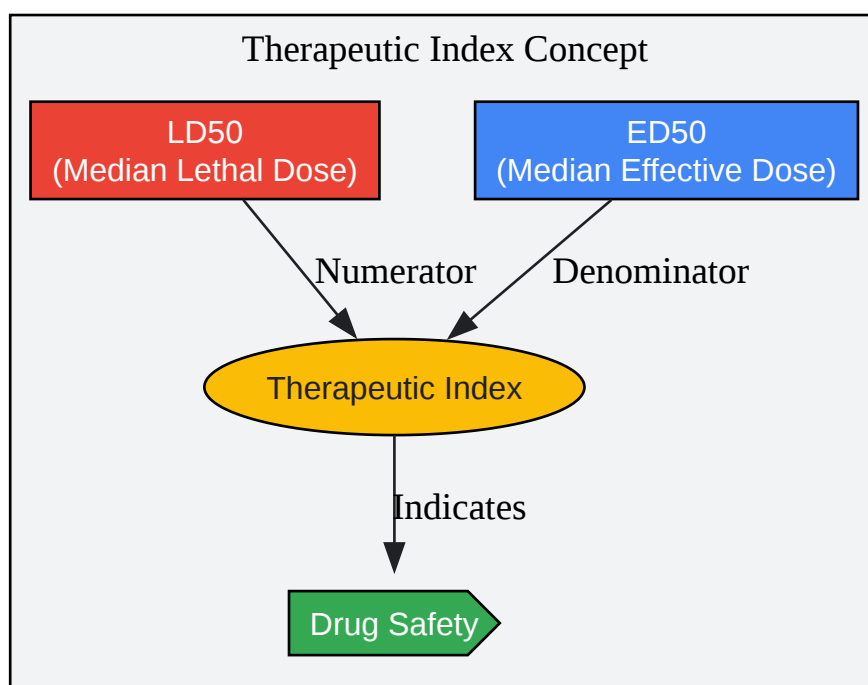
The following table summarizes the key preclinical data for **Anticancer Agent 237** and Cisplatin, focusing on cytotoxicity in a human ovarian cancer cell line (A2780) and acute toxicity in a murine model.

Parameter	Anticancer Agent 237 (Hypothetical Data)	Cisplatin
Mechanism of Action	Selective inhibition of Polo-like kinase 1 (PLK1), inducing mitotic arrest and apoptosis.	Forms DNA adducts, leading to DNA damage and apoptosis.
In Vitro Cytotoxicity (IC50, A2780 cells)	0.5 µM	9.3 µM
In Vivo Efficacy (ED50, Murine Xenograft)	10 mg/kg	5 mg/kg
In Vivo Acute Toxicity (LD50, Murine Model)	300 mg/kg	13 mg/kg
Calculated Therapeutic Index (LD50/ED50)	30	2.6

Signaling Pathway Diagrams

The diagrams below illustrate the proposed mechanism of action for **Anticancer Agent 237** and the established pathway for Cisplatin.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com